

A Comprehensive Technical Guide to the Safe Handling of 1-(2-Dimethylaminoethyl)piperazine

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Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | 1-(2-Dimethylaminoethyl)piperazine |
| Cat. No.: | B1333714 |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for **1-(2-Dimethylaminoethyl)piperazine** (CAS No. 3644-18-6). The information herein is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding of the risks associated with this compound and the necessary precautions for its safe use in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-(2-Dimethylaminoethyl)piperazine** is presented in the table below. This information is crucial for understanding its behavior and potential hazards.

| Property | Value |
|---------------------|---|
| Molecular Formula | C ₈ H ₁₉ N ₃ ^[1] |
| Molecular Weight | 157.26 g/mol ^{[1][2]} |
| Appearance | Clear yellow liquid ^[3] |
| Form | Liquid ^[4] |
| Density | 0.92 g/mL ^[4] |
| Refractive Index | n _{20/D} 1.479 ^[4] |
| pKa | 9.50 ± 0.28 (Predicted) ^[4] |
| Storage Temperature | Room temperature ^[4] , 10°C - 25°C ^[5] , 4°C ^[1] |

Hazard Identification and Classification

1-(2-Dimethylaminoethyl)piperazine is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

| Hazard Class | Category | Hazard Statement |
|-----------------------------------|-------------|---|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed. ^[5] |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin. ^[5] |
| Skin Corrosion/Irritation | Category 1B | H314: Causes severe skin burns and eye damage. ^{[5][6]} |
| Serious Eye Damage/Eye Irritation | Category 1 | H318: Causes serious eye damage. ^[5] |
| Chronic Aquatic Toxicity | Category 3 | H412: Harmful to aquatic life with long lasting effects. ^[5] |

Signal Word: Danger^[5]

Hazard Pictograms:

- Corrosion (GHS05)[6]
- Acute Toxicity (Skull and Crossbones - GHS06) - Implied by H301

Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **1-(2-Dimethylaminoethyl)piperazine** to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling this substance:

| PPE Type | Specification |
|------------------------|---|
| Eye/Face Protection | Chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] |
| Skin Protection | Compatible chemical-resistant gloves.[5] Appropriate protective clothing to prevent skin exposure.[5][7] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[7] |

Handling Procedures

- Avoid all contact with skin, eyes, and clothing.[5]
- Do not ingest or inhale.[5]
- Work in a well-ventilated area, preferably under a chemical fume hood.[6]

- Wash hands thoroughly after handling.[5][6]
- Do not eat, drink, or smoke in the work area.[5][6][7]
- Take measures to prevent the build-up of electrostatic charge.[6]
- Remove and wash contaminated clothing before reuse.[5][6]

Storage Conditions

- Store in a cool, dry, and well-ventilated area.[5][6]
- Keep the container tightly closed and in an upright position to prevent leakage.[5][6]
- Store locked up.[6][7]
- Protect from light.[1][5]
- Keep away from incompatible materials such as strong oxidizing agents.[6]

Emergency Procedures

A clear understanding of emergency procedures is critical when working with hazardous chemicals.

First Aid Measures

The following table outlines the immediate first aid response for different types of exposure.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of flowing water for at least 15 minutes, holding eyelids apart. ^[5] Remove contact lenses if present and easy to do. Continue rinsing. ^[6] Seek immediate medical attention. ^[6] |
| Skin Contact | Immediately wash with plenty of water and soap for at least 15 minutes. ^[5] Take off immediately all contaminated clothing and wash it before reuse. ^[6] Seek immediate medical attention. ^[6] |
| Ingestion | Wash out the mouth with water if the person is conscious. ^[5] Do NOT induce vomiting. ^{[5][6][7]} Immediately call a POISON CENTER or doctor. ^[6] |
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. ^[6] If breathing is difficult or has stopped, administer artificial respiration. ^[6] Seek immediate medical attention. ^[6] |

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1). Ensure adequate ventilation.^[6]
- Environmental Precautions: Prevent the substance from entering drains or surface water.^[5]
- Containment and Cleaning: Absorb the spill with inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.^[8] Clean the contaminated area thoroughly.^[5]

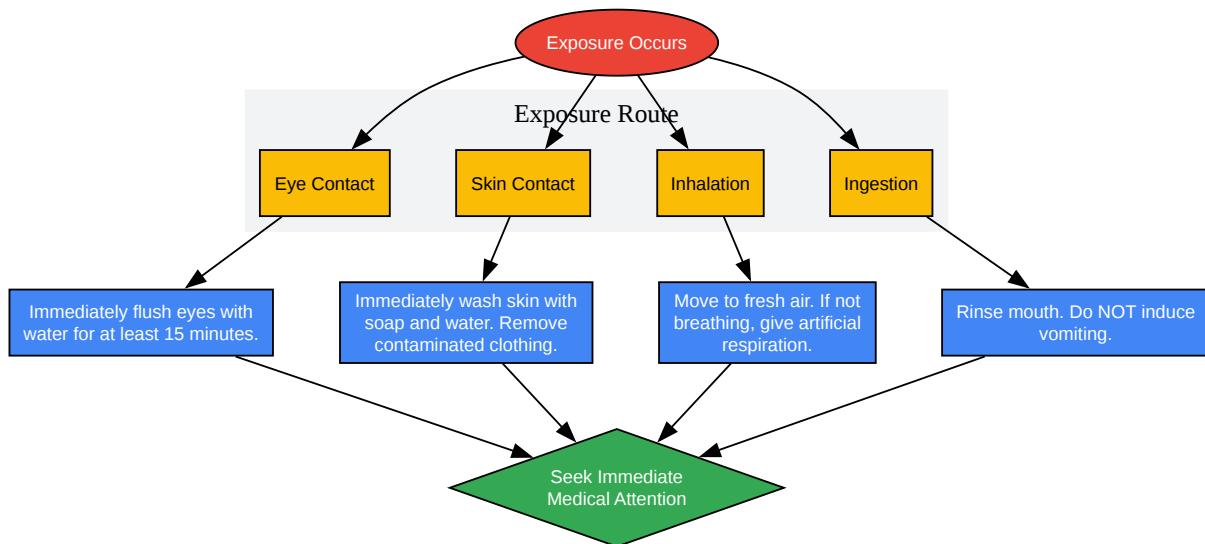
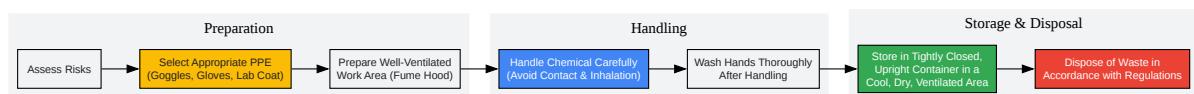
Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^{[7][9]}

- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** Combustion may produce toxic oxides of nitrogen.[8]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

Visual Workflows

The following diagrams illustrate key safety and emergency workflows.



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